

Proton CT Image Reconstruction Technical Support Center

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Proton	
Cat. No.:	B1235717	Get Quote

Welcome to the technical support center for **proton** computed tomography (pCT) image reconstruction. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to address common issues encountered during pCT experiments.

Troubleshooting Guides

This section provides solutions to specific problems you may encounter during the pCT image reconstruction process.



Problem ID	Issue	Possible Causes	Suggested Solutions
pCT-T01	Ring or band artifacts appear in the reconstructed image.	1. Detector miscalibration: Non- uniform detector response. 2. Defective detector elements: Malfunctioning or "dead" detector pixels. 3. Fluctuations in beam intensity: Variations in the proton beam source.	1. Recalibrate detectors: Perform a flat-field correction by acquiring data with a uniform beam and no object. Use this to normalize the projection data. 2. Implement ring artifact correction algorithms: Apply median or wavelet-based filters to the sinogram data before reconstruction. 3. Check beam stability: Monitor the beam current and profile to ensure consistency.
рСТ-Т02	Streak artifacts are present, especially originating from high-density objects (e.g., metallic implants, dense bone).	1. Beam hardening: Preferential absorption of lower- energy protons, leading to an increase in the mean energy of the beam as it passes through the object. 2. Proton scattering: Multiple Coulomb scattering (MCS) of protons deviates their paths from straight lines. 3. Photon starvation (in x-ray CT	1. Use dual-energy CT (DECT) for guidance: DECT can help to more accurately determine material properties and reduce beam hardening effects. 2. Employ metal artifact reduction (MAR) algorithms: Iterative MAR algorithms can effectively reduce streaking. 3. Utilize iterative

Troubleshooting & Optimization

Check Availability & Pricing

		guidance): Insufficient photons reaching the detector when passing through highly attenuating materials.	reconstruction with a proper physics model: Incorporate a model of proton stopping power and MCS into the reconstruction algorithm.
pCT-T03	Image blurring or loss of spatial resolution.	1. Patient or phantom motion: Movement during the scan. 2. Inaccurate proton path estimation: The algorithm for calculating the most likely path (MLP) of the protons is not sufficiently accurate. 3. Large voxel size: The reconstruction grid is too coarse.	1. Immobilize the subject: Use appropriate fixation devices for the phantom or patient. 2. Implement motion correction techniques: If motion is unavoidable, use gated acquisition or motion tracking with corresponding reconstruction algorithms. 3. Refine the MLP algorithm: Ensure the algorithm accurately models the proton's trajectory. 4. Decrease voxel size: Reconstruct the image with a finer grid, but be mindful of increased noise and computation time.
рСТ-Т04	Incorrect Relative Stopping Power (RSP) values.	1. Inaccurate CT-to- RSP conversion: The Hounsfield Unit (HU) to RSP calibration curve is incorrect. 2. Beam hardening	1. Perform a thorough CT-to-RSP calibration: Use a phantom with tissue-equivalent inserts of known elemental composition







effects: As described

in pCT-T02. 3.

Detector calibration drift: Changes in

detector response

over time.

and density.[1] 2.

Apply beam hardening

correction: Use software-based

correction algorithms

or DECT. 3. Regularly

calibrate detectors:

Establish a routine for

detector calibration

checks.

Frequently Asked Questions (FAQs)

1. What are the most common types of artifacts in proton CT images?

The most frequently observed artifacts in **proton** CT include:

- Ring and band artifacts: Concentric circles or bands centered on the axis of rotation, often due to detector imperfections.
- Streak artifacts: Lines radiating from high-density objects, primarily caused by beam hardening and **proton** scattering.[2][3][4][5]
- Motion artifacts: Blurring or ghosting of structures due to movement of the subject during the scan.[4]
- Noise: A grainy appearance in the image, which can be exacerbated by low proton counts.
- 2. How do metal artifacts in conventional CT scans affect **proton** therapy planning?

Metal artifacts in the planning CT scan can lead to significant errors in the calculation of **proton** stopping power.[6] This can result in miscalculation of the **proton** beam's range, potentially leading to underdosing of the tumor or overdosing of healthy surrounding tissues.[6] Metal artifact reduction (MAR) algorithms are crucial to minimize these errors.[6][7]

3. What is the difference between Filtered Backprojection (FBP) and Iterative Reconstruction (IR) in **proton** CT?



- Filtered Backprojection (FBP): This is an analytical reconstruction technique that is computationally fast. However, it is more susceptible to noise and artifacts, especially in low-dose scans, as it doesn't fully account for the complex physics of **proton** interactions.
- Iterative Reconstruction (IR): This method starts with an initial image estimate and iteratively
 refines it by comparing simulated projections with the actual measured data. IR allows for the
 incorporation of sophisticated physics models, including **proton** scattering and detector
 response, which can significantly reduce artifacts and improve image quality, albeit at a
 higher computational cost.[8]
- 4. How can I reduce motion artifacts in my **proton** CT scans?

The primary method is to minimize patient or phantom motion through effective immobilization. For involuntary physiological motion, such as respiration, techniques like respiratory gating (acquiring data only during specific phases of the breathing cycle) or motion tracking systems can be employed. Faster scanning protocols can also help to reduce the likelihood of motion during acquisition.

5. What is the importance of a proper phantom study in **proton** CT?

Phantom studies are essential for:

- System calibration: Calibrating the relationship between CT Hounsfield Units and proton
 Relative Stopping Power.[1]
- Quality assurance: Regularly verifying the performance of the pCT scanner and reconstruction algorithms.
- Artifact characterization: Studying the formation of artifacts under controlled conditions and evaluating the effectiveness of correction techniques.[7][9]
- Validation of new reconstruction methods: Testing and comparing new algorithms before clinical implementation.

Data Presentation



Quantitative Impact of Metal Artifact Reduction (MAR) Algorithms

The following table summarizes the performance of two commercial MAR algorithms, O-MAR and iMAR, in reducing errors in Water Equivalent Thickness (WET) caused by metallic implants in a head and neck phantom. WET is a critical parameter for accurate **proton** therapy planning.

Metallic Implant Location	Artifact Description	Uncorrecte d WET Error (mm)	WET Error with O-MAR (mm)	WET Error with iMAR (mm)	Reference
Dental Fillings	Low-density streak	-17.0	-4.3	-2.3	[10][11]
Neck Implant	General deviation	Up to -2.3	Up to -1.5	-	[10][11]
Hip Prosthesis (Single)	Maximum WET difference	Up to 20.0	Up to 4.0	-	[6][7]
Hip Prosthesis (Dual)	Maximum WET difference	Up to 20.0	Up to 4.0	-	[6][7]

Note: Negative values indicate an underestimation of WET.

Experimental Protocols

Protocol 1: Phantom Study for Metal Artifact Reduction Evaluation

Objective: To quantify the impact of metallic implants on pCT image accuracy and evaluate the effectiveness of a Metal Artifact Reduction (MAR) algorithm.

Methodology:

Phantom Preparation:



- Utilize an anthropomorphic head or pelvic phantom with removable metallic inserts (e.g., dental fillings, hip prostheses).[7][10][11]
- Fill the phantom with water or a tissue-equivalent liquid.

Data Acquisition:

- Reference Scan: Acquire a CT scan of the phantom without the metallic inserts. This will serve as the ground truth.
- Artifact Scan: Place the metallic inserts in the phantom and acquire a CT scan using the same scanning parameters.
- Corrected Scan: If the CT scanner has a MAR algorithm, re-scan the phantom with the metallic inserts and the MAR feature enabled. Alternatively, apply the MAR algorithm to the raw data of the artifact scan.

Image Reconstruction:


 Reconstruct all datasets using a consistent reconstruction algorithm (e.g., Filtered Backprojection or an iterative method).

Data Analysis:

- Water Equivalent Thickness (WET) Calculation: For various paths through the reconstructed images that do not directly intersect the metal, calculate the WET.
- Comparison: Compare the WET values from the artifact and corrected scans to the reference scan. The difference represents the error introduced by the artifacts and the reduction in error due to the MAR algorithm.[7]

Visualizations






Click to download full resolution via product page

Caption: Workflow for evaluating metal artifact reduction algorithms.





Click to download full resolution via product page

Caption: Troubleshooting logic for streak artifacts in pCT.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. aapm.org [aapm.org]







- 2. radiologycafe.com [radiologycafe.com]
- 3. pubs.rsna.org [pubs.rsna.org]
- 4. Understanding CT Artifacts: A Comprehensive Guide [medical-professionals.com]
- 5. openaccessjournals.com [openaccessjournals.com]
- 6. Evaluation of a metal artifact reduction algorithm in CT studies used for proton radiotherapy treatment planning PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Evaluation of a metal artifact reduction algorithm in CT studies used for proton radiotherapy treatment planning PMC [pmc.ncbi.nlm.nih.gov]
- 8. pct.wiki.uib.no [pct.wiki.uib.no]
- 9. researchgate.net [researchgate.net]
- 10. Evaluation of two commercial CT metal artifact reduction algorithms for use in proton radiotherapy treatment planning in the head and neck area PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Proton CT Image Reconstruction Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235717#addressing-artifacts-in-proton-ct-image-reconstruction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com